

Solubility and stability of Bafilomycin D in DMSO

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Compound of Interest

Compound Name: *Bafilomycin D*

Cat. No.: *B016516*

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Bafilomycin D Technical Support Center

This guide provides researchers, scientists, and drug development professionals with technical information, troubleshooting advice, and frequently asked questions regarding the solubility and stability of **Bafilomycin D** in DMSO.

Solubility Data

The solubility of **Bafilomycin D** in DMSO can vary between suppliers and batches. It is crucial to consult the certificate of analysis for lot-specific data.

Parameter	Value	Notes	Source
Solubility in DMSO	50 mg/mL (82.67 mM)	Requires sonication. Hygroscopic DMSO can significantly impact solubility; use newly opened solvent.	[1]
General Solubility	Soluble	Bafilomycin D is generally considered soluble in DMSO, DMF, ethanol, and methanol.[2][3][4]	[2][3][4]
Aqueous Solubility	Poor / Sparingly Soluble	The compound has low solubility in aqueous media.[3][5]	[3][5]

Stability and Storage Recommendations

Proper storage is critical to maintain the integrity and activity of **Bafilomycin D**.

Form	Storage Temperature	Duration	Recommendations	Source
Solid (As Supplied)	-20°C	≥ 4 years	Protect from prolonged light exposure. For long-term storage, use a desiccant.	[2][5]
DMSO Stock Solution	-80°C	Up to 6 months	Aliquot into working volumes to avoid repeated freeze-thaw cycles.	[1]
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot into working volumes to avoid repeated freeze-thaw cycles.	[1][6]
Aqueous Solution	N/A	Not Recommended	Prepare fresh before use and do not store for more than one day.	[7]

Experimental Protocols

Protocol 1: Preparation of a Bafilomycin D Stock Solution in DMSO

This protocol outlines the steps for dissolving solid **Bafilomycin D** to create a concentrated stock solution.

- **Pre-weighing Preparation:** Allow the vial of solid **Bafilomycin D** to equilibrate to room temperature before opening to prevent condensation, as the compound may be hygroscopic.

- Solvent Selection: Use a new, unopened bottle of anhydrous, research-grade DMSO to minimize water content, which can affect solubility and stability.[1][8]
- Dissolution:
 - Add the desired volume of DMSO to the vial containing the solid **Bafilomycin D** to achieve the target concentration (e.g., for a 10 mM stock, add 0.1653 mL of DMSO to 1 mg of **Bafilomycin D**).
 - Vortex the solution vigorously.
 - To ensure complete dissolution, especially at higher concentrations, use an ultrasonic water bath.[1] Gentle warming to 37°C for a brief period can also aid dissolution.[6]
- Storage:
 - Once fully dissolved, divide the stock solution into smaller, single-use aliquots in appropriate vials.
 - Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).[1] This practice minimizes damage from repeated freeze-thaw cycles.[5][6]

Protocol 2: Assessment of Stock Solution Stability

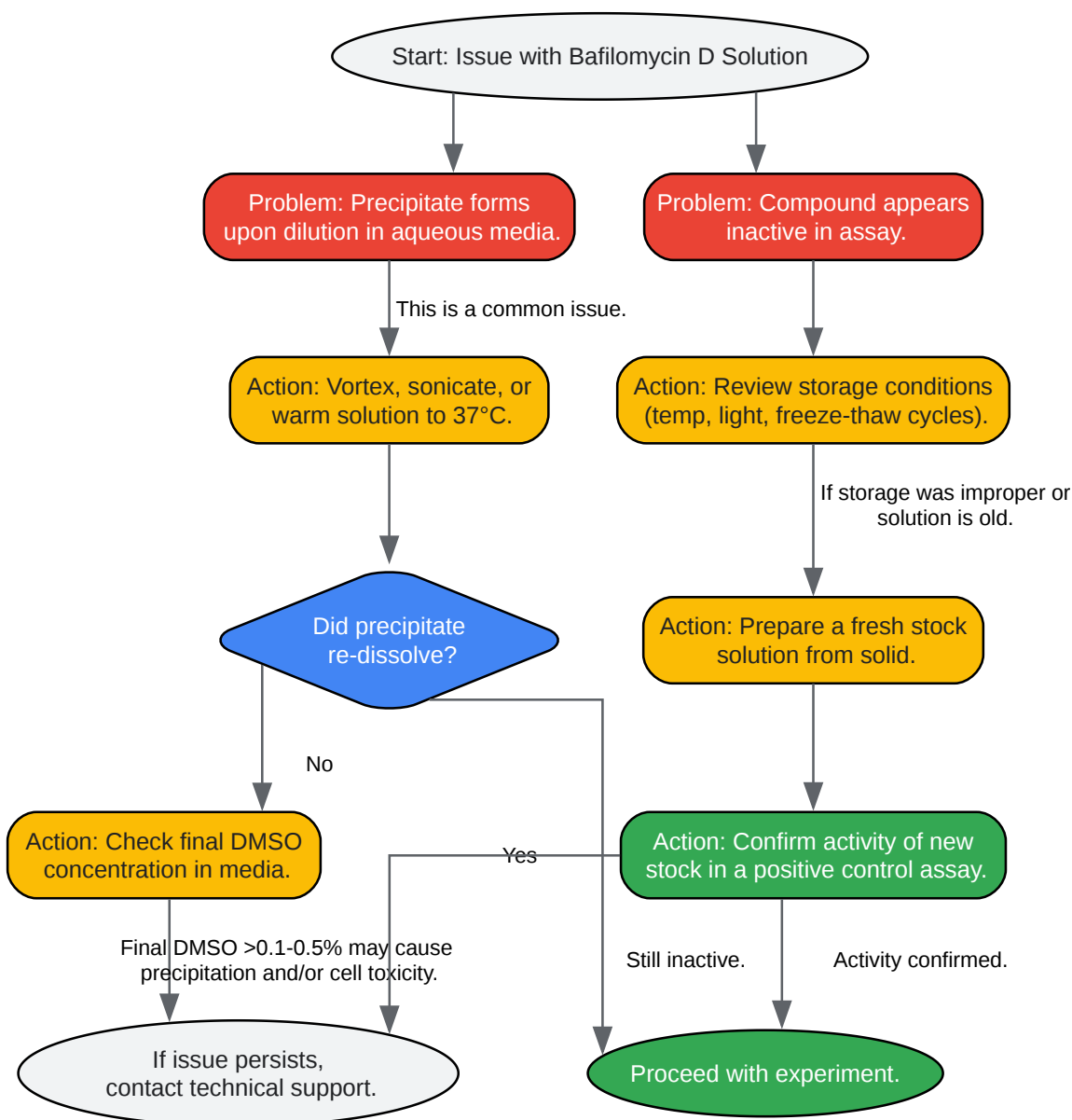
To validate the stability of your **Bafilomycin D** stock solution under your specific laboratory conditions, a functional assay is recommended.

- Establish a Baseline: Upon preparing a fresh stock solution, immediately test its biological activity in a validated assay (e.g., inhibition of V-ATPase, autophagy flux assay). This will serve as your positive control and baseline activity.
- Age an Aliquot: Store an aliquot of the same stock solution under your typical storage conditions (e.g., -20°C or -80°C) for a desired period.
- Re-evaluate Activity: After the storage period, thaw the aged aliquot and test its activity in the same functional assay alongside a freshly prepared solution or a control from the initial batch.

- Compare Results: A significant decrease in potency or efficacy compared to the baseline indicates degradation of the compound.

Troubleshooting Guide

This flowchart provides a logical workflow for addressing common issues encountered when working with **Bafilomycin D** in DMSO.



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Caption: Troubleshooting workflow for **Bafilomycin D** solutions.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **Bafilomycin D**?

A: DMSO is the most commonly recommended solvent for preparing stock solutions of **Bafilomycin D**.^{[1][2][3]} It is also soluble in ethanol, methanol, and DMF.^{[2][3]} For cell culture applications, stock solutions in DMSO should be diluted into the aqueous culture medium immediately before use.^[5]

Q2: I dissolved **Bafilomycin D** in DMSO, but it precipitated when I added it to my cell culture medium. What should I do?

A: This is a common occurrence as **Bafilomycin D** has poor water solubility.^[3] First, try to vortex or sonicate the diluted solution, which often helps the precipitate to re-dissolve.^[6] Also, ensure the final concentration of DMSO in your culture medium is low (typically below 0.1%) to avoid both precipitation and cellular toxicity.^[5]

Q3: How many times can I freeze and thaw my DMSO stock solution of **Bafilomycin D**?

A: It is strongly recommended to avoid repeated freeze-thaw cycles.^{[1][5]} The best practice is to aliquot the stock solution into single-use volumes after preparation. This ensures that you are always working with a solution that has not undergone multiple temperature changes, which can degrade the compound.

Q4: My **Bafilomycin D** arrived at room temperature, but the vial says to store it at -20°C. Is it still viable?

A: The storage temperatures indicated on product datasheets are for optimal long-term stability.^[6] Many compounds, including **Bafilomycin D** as a solid, are stable at warmer temperatures for short periods, such as during shipping.^{[2][6]} Upon receipt, you should store it at -20°C as recommended for long-term preservation.^[2]

Q5: Is the **Bafilomycin D** powder or its solution in DMSO sterile?

A: Products supplied for research use are typically not sterile. To prevent contamination in cell-based assays, you should handle the compound and prepare solutions under sterile conditions (e.g., in a laminar flow hood). Dissolving the compound in pure DMSO will also help prevent microbial growth in the stock solution.[6] The final diluted solution can be sterile-filtered through a 0.22 μm filter if compatible with the experiment.

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